

Discovery and history of Kemptide and related peptides

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Compound of Interest

Compound Name: *Kemptamide*

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An In-depth Technical Guide to the Discovery and History of Kemptide and Related Peptides

Introduction

Kemptide is a synthetic heptapeptide that has become an invaluable tool in the study of protein kinase A (PKA), a crucial enzyme in cellular signaling.^{[1][2]} Its discovery and subsequent modifications have provided researchers with a highly specific and reliable substrate for assaying PKA activity, contributing significantly to our understanding of signal transduction pathways. This guide provides a comprehensive overview of the discovery, history, and biochemical properties of Kemptide and its derivatives, along with detailed experimental protocols and pathway visualizations for researchers in cell biology and drug development.

Discovery and Historical Context

Kemptide, with the amino acid sequence Leu-Arg-Arg-Ala-Ser-Leu-Gly, was designed as a synthetic substrate for cAMP-dependent protein kinase (PKA).^{[3][4]} It corresponds to the phosphorylation site sequence found in porcine liver pyruvate kinase.^{[5][6]} The development of Kemptide was a significant step forward in protein kinase research, providing a standardized and readily available substrate for in vitro and in vivo studies.^[5] Prior to the availability of synthetic peptide substrates like Kemptide, researchers relied on less specific protein substrates, which often complicated the interpretation of experimental results.

The heat-stable protein kinase inhibitor (PKI) was discovered shortly after the PKA catalytic subunit.^[7] The inhibitor site motif of PKI, which acts as a pseudosubstrate, is analogous to

Kemptide.^[7] This discovery further highlighted the importance of the specific amino acid sequence recognized by PKA and paved the way for the design of highly specific substrates and inhibitors.

Biochemical Properties of Kemptide

Kemptide is a phosphate acceptor peptide that is specifically phosphorylated by PKA on the serine residue.^{[8][9]} This phosphorylation event is the basis for most PKA activity assays. Kemptide's utility as a substrate is underscored by its favorable kinetic parameters when interacting with PKA.

Related Peptides and Analogs

The versatility of Kemptide has been expanded through the development of various analogs and related peptides. These modifications have enabled a broader range of experimental applications:

- **Phosphorylated Kemptide:** Kemptide (Phospho-Ser5) is a phosphorylated version of the peptide, useful as a standard in assays or for studying the effects of phosphorylation.^[8]
- **Fluorescently Labeled Kemptide:** The addition of a fluorescent tag, such as 5-FAM, allows for non-radioactive detection of PKA activity.^{[10][11]}
- **Biotinylated Kemptide:** Biotin-Kemptide can be used for affinity-based assays and purification techniques.^[12]
- **Amino Acid-Substituted Analogs:** Researchers have created Kemptide analogs with substitutions at various positions to investigate the substrate specificity of PKA and other kinases. For example, T-Kemptide, where the serine is replaced by threonine, has been used to study the Ser/Thr specificity of PKA.^{[13][14]} Other studies have explored the effects of replacing arginine residues.^{[15][16]}

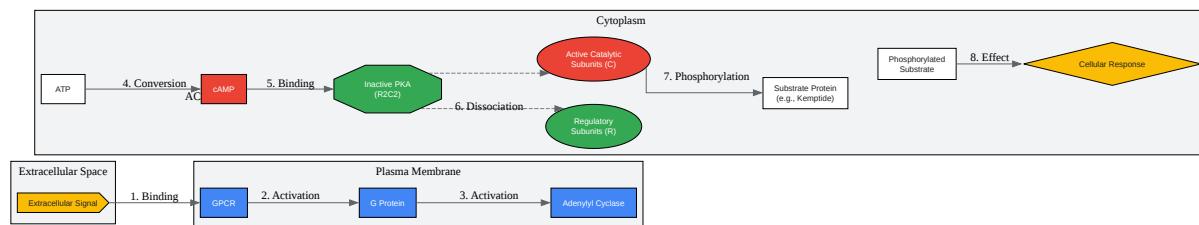
Quantitative Data

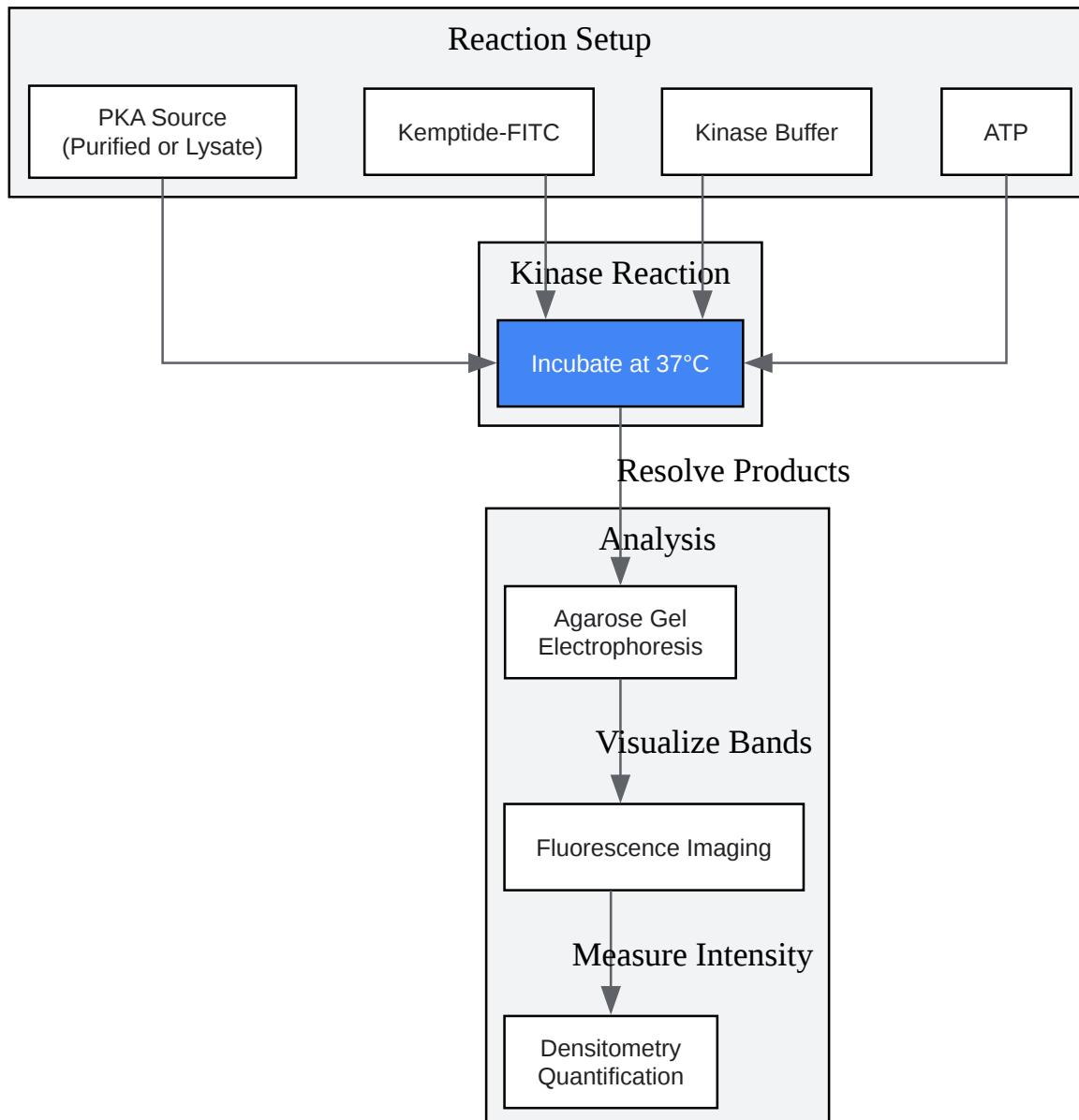
The following table summarizes key quantitative data for Kemptide and its interaction with PKA.

Peptide	Parameter	Value	Notes
Kemptide	Km	3-4 μ M	For ecto-protein kinase activity.[2][17]
Kemptide	Km	~16 μ M	For PKA.[6][9]
Kemptide	Km	~25 μ M	For PKA.[7]
Kemptide	Kd	~250 μ M	For PKA.[7]

Signaling Pathways Involving PKA

Kemptide serves as a substrate for Protein Kinase A (PKA), a key enzyme in a major signal transduction pathway. The PKA signaling pathway is activated by an increase in intracellular cyclic AMP (cAMP) levels, which are typically triggered by extracellular signals like hormones and neurotransmitters binding to G protein-coupled receptors (GPCRs).[18][19] Once activated, PKA phosphorylates a multitude of downstream target proteins, thereby regulating a wide array of cellular processes including metabolism, gene expression, cell growth, and memory formation.[18][20]





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